

(R)-Metoprolol-d7: Technical Safety & Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-Metoprolol-d7
CAS No.: 1292907-84-6
Cat. No.: B586973

[Get Quote](#)

Chemical Identity & Physical Specifications

(R)-Metoprolol-d7 is the deuterium-labeled form of the (R)-enantiomer of metoprolol. While the (S)-enantiomer is responsible for the primary beta-1 blocking activity, the (R)-enantiomer is critical in pharmacokinetic profiling due to stereoselective metabolism by CYP2D6.

Compound Data Table

Parameter	Specification
Chemical Name	(R)-1-(Isopropyl-d7-amino)-3-[4-(2-methoxyethyl)phenoxy]-2-propanol
CAS Number	1292907-84-6 (Free Base) / 1219798-61-4 (HCl Salt - Generic)
Molecular Formula	C ₁₅ H ₁₈ D ₇ NO ₃ (Free Base)
Molecular Weight	274.41 g/mol (Free Base) / 310.87 g/mol (HCl Salt)
Isotopic Purity	≥ 99% Deuterated forms (d7)
Chiral Purity	≥ 98% (R)-enantiomer
Appearance	White to off-white solid (hygroscopic)
Solubility	Soluble in Methanol, DMSO, Water (Salt form)

Safety Data Sheet (SDS) Synthesis

Critical Note: As a research chemical, specific toxicological data for the deuterated form is often listed as "Not Available." However, scientific integrity dictates treating this compound with the same hazard profile as the parent drug (Metoprolol), a potent beta-adrenergic blocker.

GHS Classification (Derived from Parent Compound)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [1][2]	H302
Reproductive Toxicity	2	Suspected of damaging fertility or the unborn child.	H361
STOT - Single Exp.	1	Causes damage to organs (Cardiovascular system).	H370
Aquatic Toxicity	3	Harmful to aquatic life with long-lasting effects.	H412

Emergency Response Protocols

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen.[3] Beta-blocker inhalation can cause bronchospasm in asthmatics.
- Skin Contact: Wash with soap and water for 15 minutes. Deuterated compounds can cross the dermal barrier; do not use organic solvents for cleaning as they may enhance absorption.
- Ingestion: Medical Emergency. Monitor for bradycardia and hypotension. Gastric lavage may be indicated if performed early.

Handling, Storage & Stability

The integrity of **(R)-Metoprolol-d7** is susceptible to isotopic exchange and hygroscopic degradation.

Storage Protocol

- Temperature: Store at -20°C or lower.

- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent oxidation and moisture absorption.
- Container: Amber glass vials with Teflon-lined caps to prevent photolytic degradation.

Solution Preparation (Self-Validating Step)

- Solvent: Use LC-MS grade Methanol.
- Stability Check: Deuterium on the isopropyl group is generally stable and non-exchangeable in protic solvents (unlike acidic protons on -OH or -NH). However, stock solutions should be requalified every 6 months via MS scan to check for "d0" (unlabeled) ingrowth or degradation.

Analytical Application: Chiral LC-MS/MS

(R)-Metoprolol-d7 is the Gold Standard Internal Standard (IS) for quantifying (R)-Metoprolol in plasma, eliminating matrix effects and ionization variability.

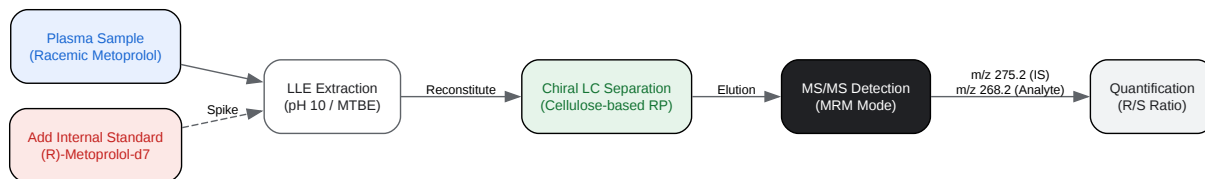
Experimental Workflow: Stereoselective Quantification

Objective: Separate (R) and (S) metoprolol in human plasma using **(R)-Metoprolol-d7** as the IS.

Methodology:

- Extraction: Liquid-Liquid Extraction (LLE) using MTBE (Methyl tert-butyl ether) at pH 10.
- Column: Chiralcel OD-RH (150 x 4.6 mm, 5 μ m) or equivalent cellulose-based reverse-phase chiral column.
- Mobile Phase: Acetonitrile : Water (containing 0.1% Diethylamine) [Isocratic 30:70].
- Detection: Tandem Mass Spectrometry (ESI+).
 - Analyte Transition:m/z 268.2 \rightarrow 116.1 (Metoprolol)
 - IS Transition:m/z 275.2 \rightarrow 123.1 (**(R)-Metoprolol-d7**)

Visualization: Analytical Workflow



[Click to download full resolution via product page](#)

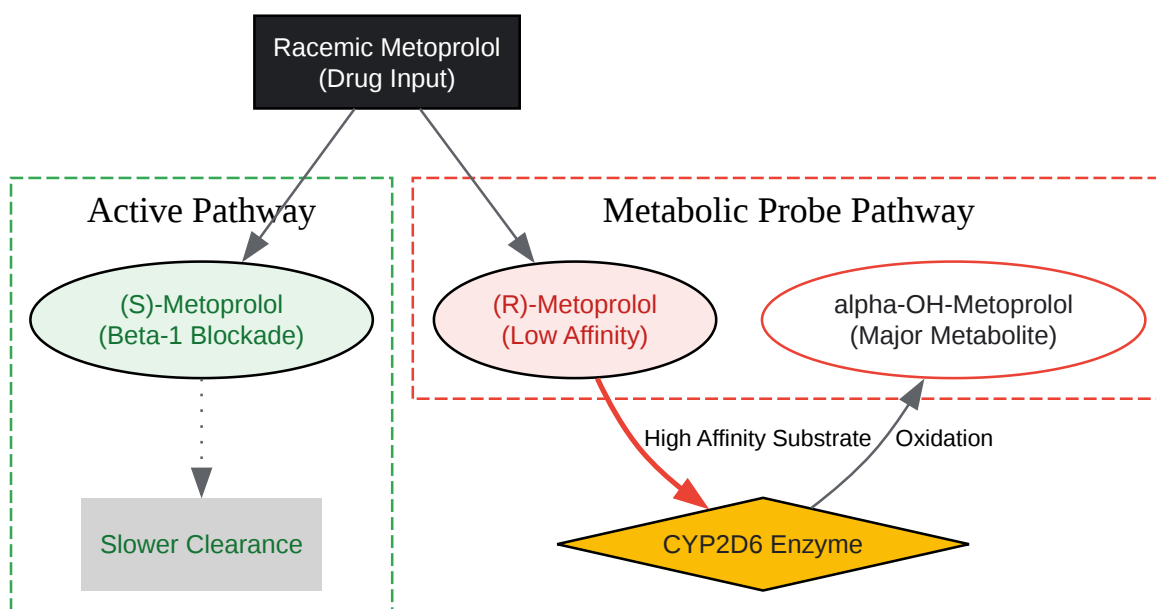
Figure 1: Step-by-step workflow for the stereoselective analysis of Metoprolol using the d7-IS.

Biological Context: Stereoselective Metabolism

Understanding why **(R)-Metoprolol-d7** is used requires understanding the CYP2D6 mechanism. Metoprolol undergoes stereoselective metabolism.

- **CYP2D6 Preference:** CYP2D6 prefers the (R)-enantiomer for O-demethylation and alpha-hydroxylation.
- **Pharmacokinetics:** Consequently, (S)-Metoprolol (the active beta-blocker) has a longer half-life and higher plasma concentration (AUC) in Extensive Metabolizers (EM).
- **Phenotyping:** The ratio of (R)-Metoprolol to (S)-Metoprolol (or their metabolites) is often used as a phenotypic probe for CYP2D6 activity.

Visualization: Metabolic Pathway



[Click to download full resolution via product page](#)

Figure 2: Stereoselective clearance of Metoprolol, highlighting the high affinity of CYP2D6 for the (R)-enantiomer.

References

- Toronto Research Chemicals. **(R)-Metoprolol-d7** Safety Data Sheet. LGC Standards. Retrieved from
- National Center for Biotechnology Information (NCBI). Metoprolol Therapy and CYP2D6 Genotype. Medical Genetics Summaries. Retrieved from
- Cayman Chemical. Metoprolol (succinate) Safety Data Sheet. Retrieved from
- Blake, C. M., et al. (2013). A meta-analysis of CYP2D6 metabolizer phenotype and metoprolol pharmacokinetics. *Clinical Pharmacology & Therapeutics*. Retrieved from
- PubChem. Metoprolol-d7 Hydrochloride Compound Summary. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [3. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- To cite this document: BenchChem. [(R)-Metoprolol-d7: Technical Safety & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b586973/docs#r-metoprolol-d7-technical-safety-application-guide\]](https://www.benchchem.com/product/b586973/docs#r-metoprolol-d7-technical-safety-application-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check